

# Application Notes and Protocols: Adjuvant Therapy with Lentinan in Combination with Chemotherapy

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## Compound of Interest

Compound Name: *Lentinan*

Cat. No.: *B1674730*

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## Introduction

**Lentinan**, a purified  $\beta$ -1,3-glucan derived from the Shiitake mushroom (*Lentinula edodes*), is a biological response modifier (BRM) utilized for its immunomodulatory properties.<sup>[1]</sup> For decades, it has been approved in Japan and China as an adjuvant to conventional chemotherapy for various cancers, including gastric, colorectal, and lung cancers.<sup>[1][2][3]</sup> The primary rationale for combining **Lentinan** with chemotherapy is its potential to enhance the efficacy of cytotoxic agents while mitigating treatment-related side effects.<sup>[4][5]</sup> **Lentinan** is believed to exert its anti-tumor effects not by direct cytotoxicity, but by stimulating the host's immune system, thereby improving tumor recognition and destruction.<sup>[5][6]</sup> Clinical evidence from numerous studies and meta-analyses suggests that this combination therapy can lead to improved survival rates, better objective response rates, enhanced quality of life, and a reduction in chemotherapy-induced toxicities.<sup>[1][7][8][9]</sup>

These application notes provide a summary of quantitative data from key clinical studies, outline generalized treatment protocols, and illustrate the key signaling pathways involved in **Lentinan**'s mechanism of action.

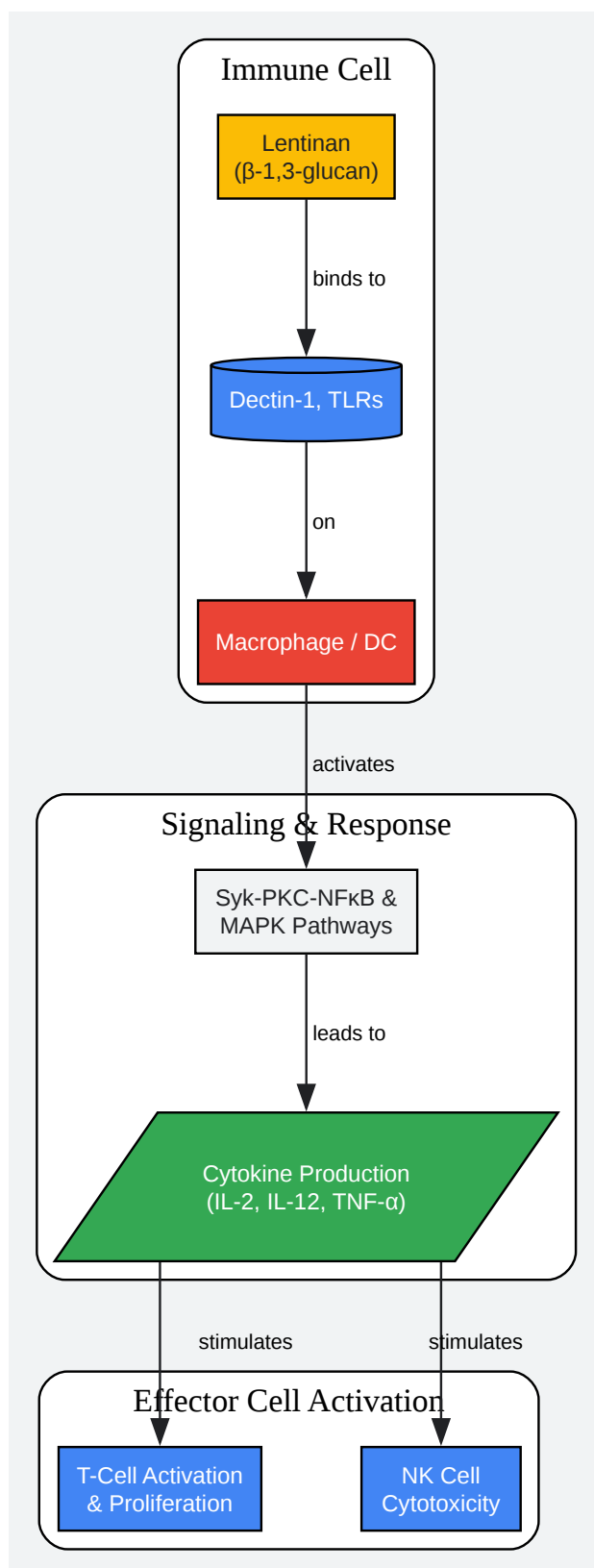
## Mechanism of Action

**Lentinan**'s therapeutic activity is multifaceted, primarily involving the potentiation of the host immune response and direct synergistic interactions with chemotherapeutic agents at the

cellular level.

1. Immunomodulation: As a  $\beta$ -glucan, **Lentinan** is recognized by various pattern recognition receptors on immune cells, such as Dectin-1 and Toll-like receptors (TLRs).[10] This interaction triggers a cascade of downstream signaling events:

- Activation of Innate Immunity: It activates key innate immune cells, including macrophages, neutrophils, and dendritic cells (DCs).[6][10] This leads to increased phagocytosis, production of reactive oxygen species (ROS), and the secretion of pro-inflammatory cytokines like Interleukin-1 (IL-1), IL-2, IL-12, and Tumor Necrosis Factor-alpha (TNF- $\alpha$ ).[5][10]
- Enhancement of Adaptive Immunity: By stimulating DCs and macrophages, **Lentinan** promotes T-cell proliferation and differentiation, particularly skewing the response towards a Th1 phenotype, which is crucial for anti-tumor immunity.[1][5]
- Augmented NK Cell Activity: **Lentinan** has been shown to significantly enhance the cytotoxic activity of Natural Killer (NK) cells, a critical component of the anti-tumor immune surveillance system.[5][10]

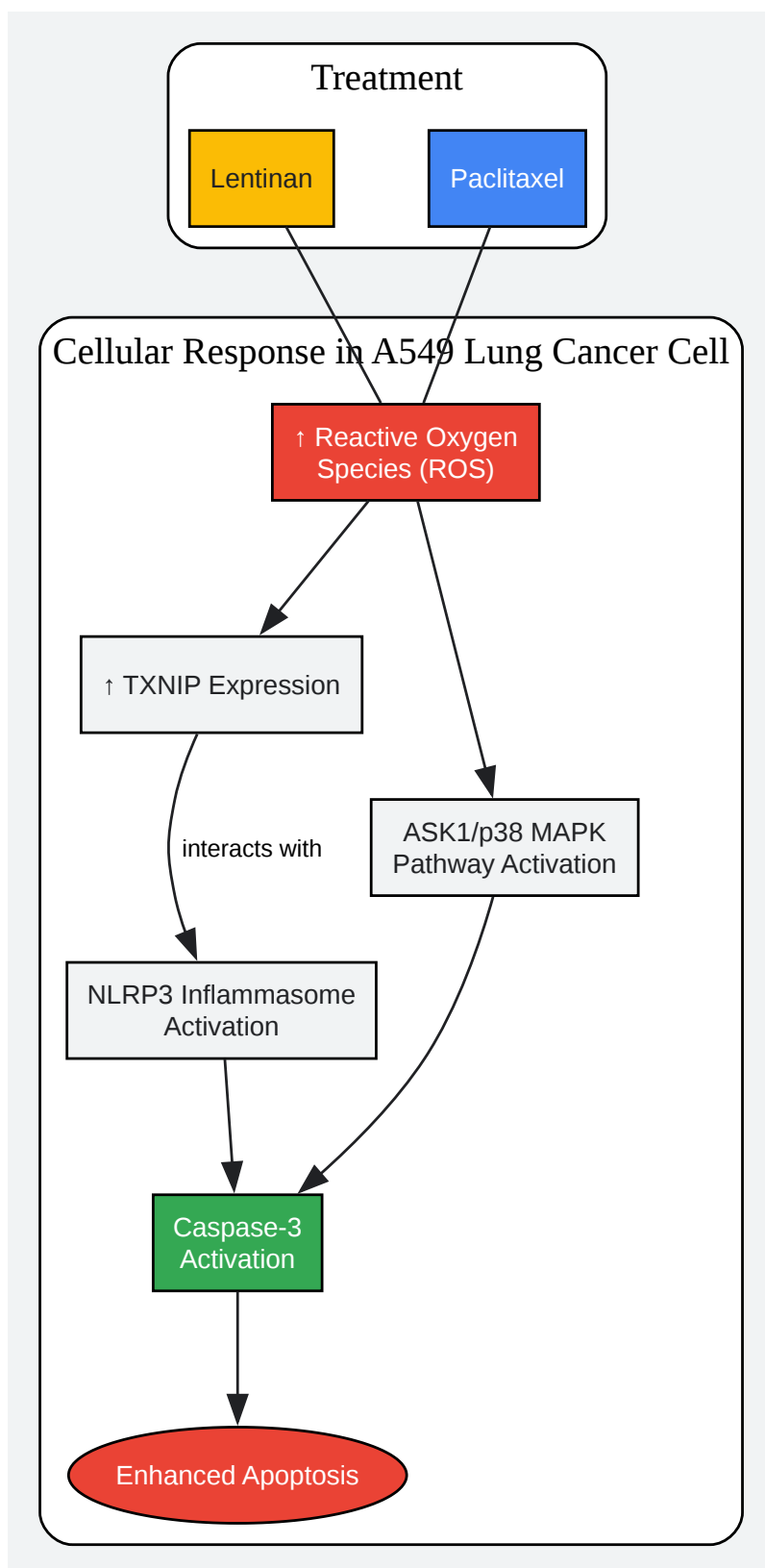


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Fig 1. **Lentinan's** immunomodulatory signaling cascade.

2. Synergism with Chemotherapy: Recent studies have uncovered direct molecular mechanisms through which **Lentinan** enhances the effects of chemotherapy on cancer cells.

- ROS-TXNIP-NLRP3 Inflammasome Pathway: In non-small cell lung cancer (NSCLC) cells, **Lentinan** in combination with paclitaxel was found to synergistically increase the production of ROS.[11] This triggers the thioredoxin-interacting protein (TXNIP)-NLRP3 inflammasome and the ASK1/p38 MAPK signaling pathway, leading to enhanced caspase-3 activation and apoptosis.[11]
- IL-6/STAT3/Notch Pathway Inhibition: In pancreatic cancer models, **Lentinan** was shown to inhibit the IL-6/STAT3/Notch signaling pathway.[12] This action suppresses cancer cell proliferation, migration, and chemoresistance, particularly to drugs like cisplatin.[12]



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Fig 2. Synergistic apoptotic pathway with Paclitaxel.

# Quantitative Clinical Efficacy Data

Multiple meta-analyses of randomized controlled trials (RCTs) have quantified the benefits of adding **Lentinan** to chemotherapy across different cancer types.

Table 1: Efficacy in Gastric Cancer

| Outcome Metric           | Lentinan + Chemotherapy | Chemotherapy Alone | Relative Risk (RR) / Benefit  | Source(s)            |
|--------------------------|-------------------------|--------------------|-------------------------------|----------------------|
| Objective Response Rate  | -                       | -                  | RR = 1.48 (95% CI: 1.36–1.61) | <a href="#">[7]</a>  |
| Improved Quality of Life | -                       | -                  | RR = 1.32 (95% CI: 1.20–1.45) | <a href="#">[7]</a>  |
| 2-Year Survival Rate     | 12.97%                  | -                  | p < 0.05 (vs. historical)     | <a href="#">[13]</a> |

| 3-Year Survival Rate | 9.51% | - | p < 0.05 (vs. historical) |[\[13\]](#) |

Table 2: Efficacy in Non-Small Cell Lung Cancer (NSCLC)

| Outcome Metric          | Lentinan + Chemotherapy | Chemotherapy Alone | Relative Risk (RR) / Benefit         | Source(s)            |
|-------------------------|-------------------------|--------------------|--------------------------------------|----------------------|
| Objective Response Rate | 56.9%                   | 43.3%              | Pooled RR = 0.79 (95% CI: 0.74-0.85) | <a href="#">[14]</a> |
| Objective Response Rate | -                       | -                  | RR = 1.31 (95% CI: 1.14–1.52)        | <a href="#">[15]</a> |
| Objective Response Rate | 50%                     | 33%                | p < 0.05                             | <a href="#">[16]</a> |

| Progressive Disease | 14.49% | 25.36% | RR = 0.57 (95% CI: 0.41-0.78) |[\[8\]](#) |

Table 3: Immunological and Safety Profile Improvements

| Parameter                                 | Effect of Lentinan Adjuvant Therapy             | Cancer Type    | Source(s) |
|-------------------------------------------|-------------------------------------------------|----------------|-----------|
| Immune Cell Counts                        | ↑ CD3+, CD4+, CD4+/CD8+ ratio, NK cells         | Gastric Cancer | [7]       |
| Immune Cell Counts                        | ↑ CD3+, CD4+, CD4+/CD8+ ratio, NK cell activity | NSCLC          | [16]      |
| Gastrointestinal Reactions (Grade III/IV) | Significant Decrease (RR = 0.54)                | NSCLC          | [15]      |
| Granulocytopenia (Grade III/IV)           | Significant Decrease (RR = 0.65)                | NSCLC          | [15]      |
| White Blood Cell Decline                  | Significant Reduction                           | Gastric Cancer | [7]       |

| Gastrointestinal Reactions | Significant Reduction | Gastric Cancer |[7] |

Note: A Relative Risk (RR) less than 1 indicates a reduced risk of a negative outcome (like progressive disease), while an RR greater than 1 indicates an increased likelihood of a positive outcome (like objective response).

## Generalized Adjuvant Therapy Protocols

The following protocols are generalized from methodologies reported in multiple clinical trials and meta-analyses.[4][7][15] Specific dosing and scheduling should be adapted based on the approved chemotherapy regimen, patient condition, and institutional guidelines.

### 1. Patient Population Criteria (Example)

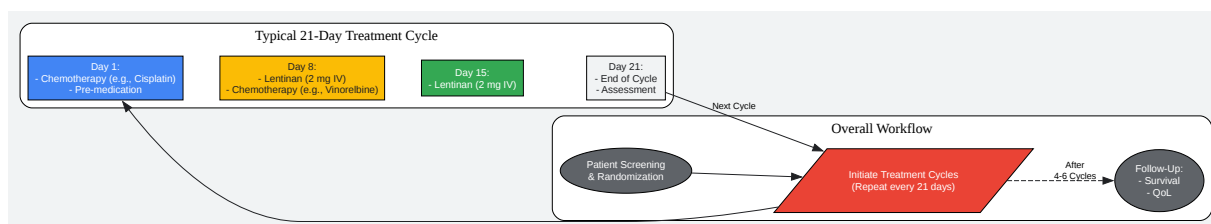
- Inclusion: Patients with histologically confirmed advanced, recurrent, or unresectable gastric cancer or Stage III-IV NSCLC. Adequate organ function (hematological, renal, and hepatic).

- Exclusion: Known hypersensitivity to **Lentinan** or mushroom products, severe uncontrolled comorbidities, or concurrent immunotherapy outside of the protocol.

## 2. Treatment Regimen

- **Lentinan** Administration:
  - Dosage: 2 mg to 10 mg, administered weekly.[\[17\]](#)
  - Route: Intravenous (IV) infusion.
  - Scheduling: Typically administered once or twice a week during chemotherapy cycles. Often given on days when chemotherapy is not administered to avoid overlapping toxicities and to prime the immune system.
- Combined Chemotherapy:
  - **Lentinan** has been studied with various agents. Common examples include:
    - Gastric Cancer: S-1 (Tegafur, Gimeracil, Oteracil), Paclitaxel, Cisplatin, 5-FU, Mitomycin C.[\[13\]](#)[\[18\]](#)
    - NSCLC: Cisplatin-based regimens (e.g., with Vinorelbine, Gemcitabine), Paclitaxel.[\[4\]](#)[\[15\]](#)





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Fig 3. Generalized experimental workflow for a clinical trial.

### 3. Assessment and Monitoring

- **Tumor Response:** Evaluated every 2-3 cycles using standardized criteria such as RECIST (Response Evaluation Criteria in Solid Tumors).
- **Immunological Parameters:** Peripheral blood samples are collected at baseline and after treatment cycles. T-lymphocyte subsets (CD3+, CD4+, CD8+) and NK cell populations/activity are analyzed via flow cytometry.[16]
- **Quality of Life (QoL):** Assessed using validated questionnaires like the Karnofsky Performance Status (KPS) scale at baseline and regular intervals.
- **Safety and Toxicity:** Adverse events are monitored continuously and graded according to the National Cancer Institute's Common Terminology Criteria for Adverse Events (CTCAE).

**Lentinan** is generally well-tolerated with few reported adverse events at normal dosages.

[17]

## Conclusion

The integration of **Lentinan** into standard chemotherapy protocols represents a well-documented example of chemo-immunotherapy. Extensive clinical data, particularly from studies in Asia, demonstrates its ability to improve objective response rates and enhance immune function while concurrently reducing the incidence and severity of chemotherapy-related toxicities.[7][14][15] The mechanisms, involving both broad immunomodulation and specific synergistic signaling pathways, provide a strong rationale for its use. The provided protocols offer a generalized framework for researchers and clinicians to design studies and treatment plans. However, further large-scale, multicenter, double-blind RCTs are warranted to standardize its application across diverse patient populations and chemotherapy regimens.[1]

[4]

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